

# Application Note: Kinetic Profiling of Perhalogenated Propanes (CFC-215aa)

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## Compound of Interest

Compound Name: *1,2,3-Trichloropentafluoropropane*

CAS No.: *76-17-5*

Cat. No.: *B1607235*

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## Executive Summary

Topic: Reaction Kinetics of **1,2,3-Trichloropentafluoropropane** (CFC-215aa) with Radicals (

- ,
- ,
- ). Target Molecule: **1,2,3-Trichloropentafluoropropane** (
- ). Primary Application: Atmospheric Fate Assessment, Environmental Impact Profiling (ODP/GWP), and Stability Testing for Fluorinated Intermediates.

Critical Distinction: Unlike hydrochlorofluorocarbons (HCFCs), **1,2,3-trichloropentafluoropropane** is a perhalogenated Chlorofluorocarbon (CFC). It possesses no hydrogen atoms. Consequently, it is effectively inert to the hydroxyl radical (

) in the troposphere—the standard "detergent" of the atmosphere.

This Application Note defines the protocols for:

- Verifying Inertness: Establishing the upper limit of reaction rates with  $k_{\text{upper}}$  to confirm tropospheric stability.
- Stratospheric Kinetics: Measuring reaction rates with Excited Oxygen Atoms ( $\text{O}(^1\text{D})$ ), which, alongside photolysis, constitutes the primary sink for this molecule.

## Part 1: Mechanistic Insight & Experimental Strategy

### The Chemical Context

In drug development and industrial synthesis, fluorinated propanes often serve as inert carriers or intermediates. However, their environmental persistence is a regulatory critical quality attribute (CQA).

- Tropospheric Fate: For  $\text{C}_3\text{F}_8$ , the abstraction reaction  $\text{C}_3\text{F}_8 + \text{OH} \rightarrow \text{C}_3\text{F}_7\text{O} + \text{H}_2\text{O}$  is structurally impossible due to the absence of C-H bonds.
- Stratospheric Fate: The molecule eventually migrates to the stratosphere, where it undergoes:
  - Photolysis:
  - Reaction with  $\text{O}(^1\text{D})$ :  
 $\text{C}_3\text{F}_8 + \text{O}(^1\text{D}) \rightarrow \text{C}_3\text{F}_7\text{O} + \text{F}_2$   
(ClO, etc.)

### The "Relative Rate" Advantage

Direct measurement of slow or stratospheric reactions is prone to systematic error (wall losses, impurities). This guide advocates for the Relative Rate Method, where the target decay is measured against a reference compound with a known rate constant ( $k_{\text{ref}}$ ).

).

The Governing Equation:

## Part 2: Experimental Protocols

### Protocol A: Measuring Kinetics (Stratospheric Sink)

This protocol determines the rate constant for the reaction of CFC-215aa with excited oxygen atoms, a key parameter for Ozone Depletion Potential (ODP) modeling.

#### 1. Reagents & Equipment

- Reaction Chamber: 50 L Teflon (FEP) bag or Pyrex reactor equipped with internal mixing fans.
- Radical Precursor: Ozone ( ), generated in situ or stored.
- UV Source: Low-pressure Hg lamps (254 nm) to photolyze .
- Reference Compound: CFC-11 ( ) or CFC-12 ( ).<sup>[1]</sup>  
for CFC-11 + .
- Analytical Interface: FTIR Spectrometer (long-path cell) or GC-MS.

#### 2. Step-by-Step Workflow

- Cleaning: Flush the reactor with ultra-pure air ( hydrocarbons) for 12 hours. Verify background by FTIR.
- Injection:

- Inject CFC-215aa (Target) to achieve ~2–5 ppmV.
- Inject CFC-11 (Reference) to achieve ~2–5 ppmV.
- Allow 30 minutes for dark mixing. Record spectrum.
- Radical Generation:
  - Inject Ozone ( ) to a concentration of ~20–50 ppmV.
  - Note: High ozone is required to ensure production dominates over non-reactive quenching.
- Irradiation & Sampling:
  - Turn on UV lamps (254 nm).[2]
  - Collect spectra/samples at intervals (e.g., 0, 2, 5, 10, 20 min) until ~30–50% of the reference compound is consumed.
  - Critical Control: Monitor for secondary reactions (e.g., aerosol formation).
- Data Processing:
  - Integrate peak areas for Target (e.g., C-F stretch region, 1100–1300  $\text{cm}^{-1}$ ) and Reference.
  - Plot  
  
vs  
  
. The slope is  
  
.

## Protocol B: Verification of Tropospheric Inertness (OH Screening)

Since CFC-215aa should not react with OH, this protocol serves as a "Limit Test" to prove

### 1. Methodology: PLP-LIF (Pulsed Laser Photolysis - Laser Induced Fluorescence)

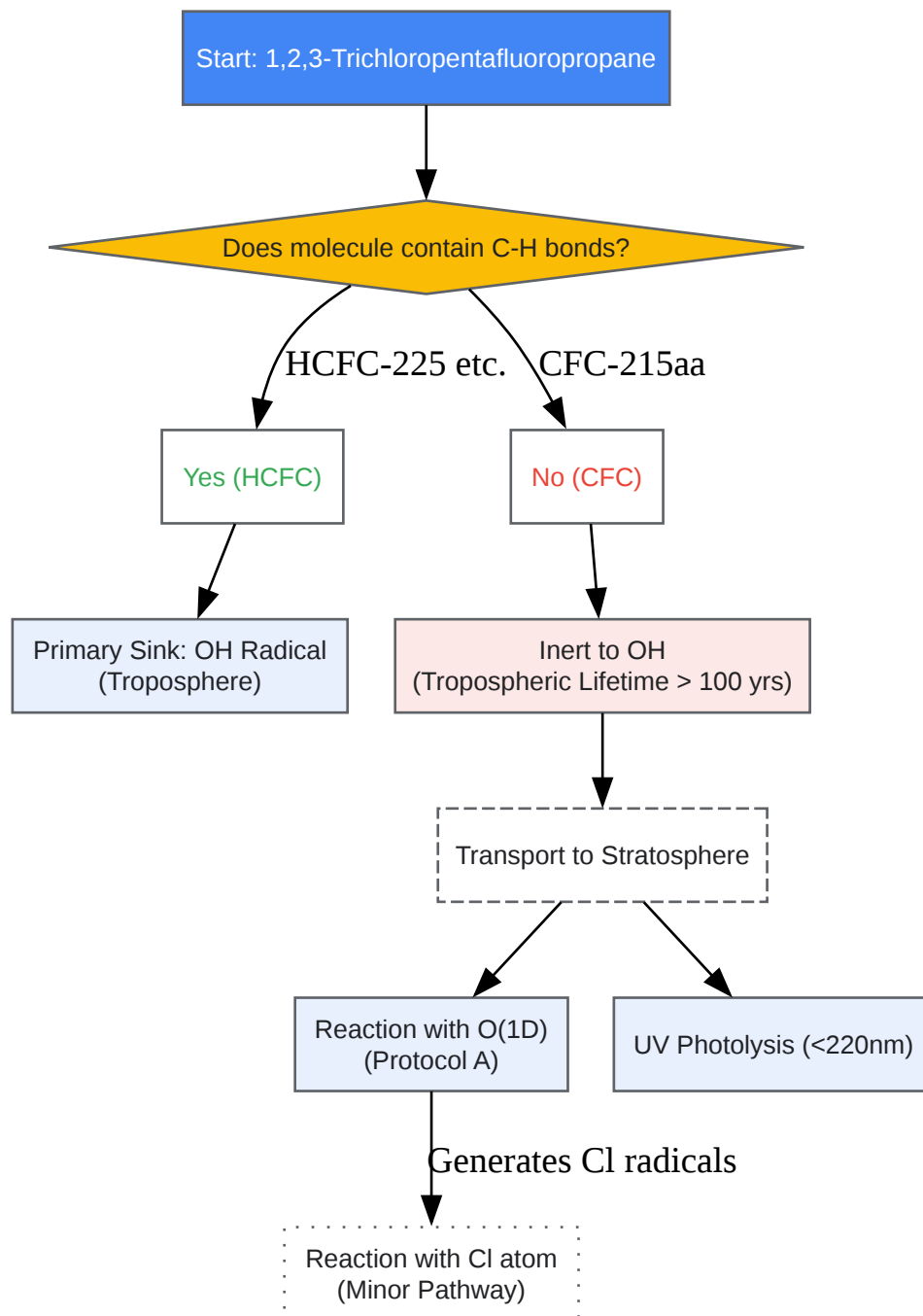
This absolute method is preferred over relative rate for very slow reactions to avoid impurity interference.

### 2. Workflow

- Setup: Flow reactor with controlled temperature (250–350 K).
- Radical Generation: Pulse UV laser (248 nm) on an OH precursor ( or ).
- Reaction: Flood the cell with excess CFC-215aa ( ).
- Detection: Probe OH concentration decay using LIF at 282 nm.
- Validation:
  - If the OH decay rate ( ) does not increase linearly with [CFC-215aa] concentration, the reaction is negligible.
  - Any observed reactivity is likely due to alkene impurities (e.g., traces of isomers). Purify sample to >99.99% before testing.

## Part 3: Data Visualization & Analysis

## Decision Logic for Kinetic Profiling



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Figure 1: Decision tree for selecting the appropriate kinetic protocol. For CFC-215aa (No H), OH reaction is bypassed in favor of Stratospheric sinks.

## Expected Kinetic Parameters (Reference Values)

Since specific data for CFC-215aa is sparse, use these structurally analogous values for validation of your experimental setup.

Parameter	Reaction	Typical Rate Constant ( ) @ 298K	Unit	Notes
Tropospheric				Effectively zero. [3]
Stratospheric				Reference Standard
Stratospheric				Structural Analog
Stratospheric		To Be Measured	Expected range:	

## Part 4: Critical Quality Control Impurity Management

Commercial supplies of saturated CFCs often contain trace olefins (alkenes).

- Risk: Olefins react with extremely fast ( ). Even 0.1% impurity can dominate the kinetic signal, leading to a "false positive" for reactivity.
- Solution: Perform a freeze-pump-thaw cycle and verify purity via GC-FID before Protocol B.

### Wall Effects

In the Relative Rate Method (Protocol A),

is highly reactive and can be quenched by reactor walls.

- Mitigation: Use a large volume reactor (>50 L) to minimize surface-to-volume ratio. Ensure inert carrier gas (He or Ar) is used if quenching competition is being studied.

## References

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## Sources

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- [2. witpress.com \[witpress.com\]](#)
- [3. atsdr.cdc.gov \[atsdr.cdc.gov\]](#)
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